

Tergitol-7 Agar: A Comparative Guide for Microbial Analysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Tergitol 7
CAS No.:	3282-85-7
Cat. No.:	B1260082

[Get Quote](#)

Tergitol-7 Agar is a selective and differential medium primarily employed for the detection and enumeration of coliform bacteria, including *Escherichia coli*, in various samples such as water and food.^{[1][2][3][4][5]} Developed by Chapman, this medium facilitates the growth of coliforms while inhibiting the growth of other microorganisms, making it a valuable tool in microbiological analysis.^{[1][4][6]} This guide provides a comprehensive overview of the advantages and disadvantages of using Tergitol-7 Agar, supported by comparative data and detailed experimental protocols.

Principle of Operation

Tergitol-7 Agar's functionality is based on two key components: **Tergitol 7** and lactose. **Tergitol 7**, a surfactant, acts as a selective agent by inhibiting the growth of Gram-positive bacteria and preventing the swarming of *Proteus* species, which could otherwise interfere with the identification of coliform colonies.^{[1][3][4][7]} The medium also contains lactose as a fermentable carbohydrate and bromothymol blue as a pH indicator. Lactose-fermenting bacteria, such as *E. coli*, produce acidic byproducts, causing the pH of the medium to drop and the indicator to change from green to yellow. This results in the formation of yellow colonies,

often with a surrounding yellow halo.[2][4][8] Non-lactose fermenters produce blue or green colonies.[2][4]

The medium is often supplemented with 2,3,5-triphenyltetrazolium chloride (TTC), which helps in the early recognition of *E. coli*. [1][2][3][4] Most coliforms reduce TTC to formazan, a red, insoluble compound, resulting in red or purple colonies.[9] However, *E. coli* and *Enterobacter aerogenes* typically do not reduce TTC, and therefore form yellow colonies.[9]

Advantages and Disadvantages of Tergitol-7 Agar

Advantages	Disadvantages
High Selectivity: Effectively inhibits the growth of Gram-positive bacteria and prevents the swarming of <i>Proteus</i> species, leading to clearer results.[1][3][4][7]	Potential for Lower Recovery Rates: Some studies suggest that alternative methods may yield significantly higher counts of <i>E. coli</i> and total coliforms.[10][11][12][13][14]
Good Differentiation: The inclusion of lactose and a pH indicator allows for clear differentiation between lactose-fermenting and non-lactose-fermenting bacteria.[2][4][8]	Longer Incubation Time: Compared to some newer methods, Tergitol-7 Agar may require a longer incubation period to obtain definitive results.[11]
Reported Higher Coliform Counts: Some sources indicate that coliform counts on Tergitol-7 Agar can be higher than on other selective media.[1]	Need for Confirmatory Tests: For definitive identification, colonies grown on Tergitol-7 Agar often require further biochemical or serological testing.[4]
Versatility: Suitable for the analysis of a variety of samples, including water and food.[1][2][3][4][5]	TTC Reduction Variability: The reduction of TTC can be variable among different coliform species, which may lead to misinterpretation of results.[9]

Performance Comparison with Alternative Media

Several studies have compared the performance of Tergitol-7 Agar with other methods for the detection of *E. coli* and coliforms. A study conducted in Greece compared the reference method (TTC Tergitol-7 Agar) with five alternative methods. The results, based on the mean relative difference (RD%) of confirmed counts, are summarized below.

Alternative Method	Mean Relative Difference (%) vs. TTC Tergitol-7 Agar	Number of Samples	Interpretation
Chromocult Coliform Agar	5.55	294	Not significantly different
Membrane Lauryl Sulfate Agar	1	302	Not significantly different
Tryptone Bile X-glucuronidase Medium	-2.78	297	Not significantly different
Membrane Faecal Coliform Medium	8.81	303	Significantly higher counts than TTC Tergitol-7 Agar
Colilert-18/Quantitray	18.91	76	Significantly higher counts than TTC Tergitol-7 Agar

Data sourced from a comparative study on the detection of E. coli in water samples.[\[10\]](#)
[\[12\]](#)[\[13\]](#)[\[14\]](#)

Another study highlighted that the ISO method using Lactose TTC agar with **Tergitol 7** failed to detect a significant percentage of coliforms and E. coli when compared to chromogenic media (m-ColiBlu24) and a defined substrate technology test (Colilert 18).[\[11\]](#)

Experimental Protocols

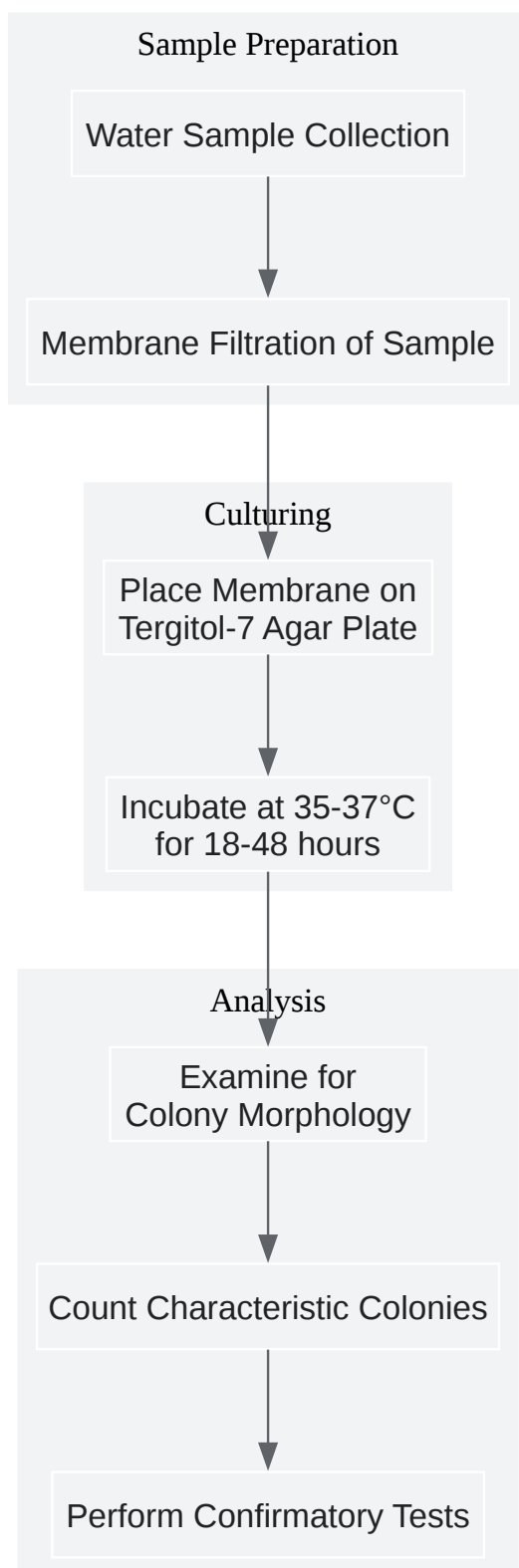
Preparation of Tergitol-7 Agar

- Suspend the medium: Dissolve the specified amount of Tergitol-7 Agar base powder (e.g., 33.1 grams) in one liter of purified water.[\[1\]](#)[\[2\]](#)[\[4\]](#)

- Heat to dissolve: Heat the suspension to boiling with frequent agitation to ensure the medium is completely dissolved.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Sterilize: Autoclave the medium at 121°C for 15 minutes.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Cool and supplement (optional): Cool the sterilized medium to 45-50°C. If desired, aseptically add a sterile 1% solution of TTC.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Pour plates: Mix well and pour the molten agar into sterile Petri plates.[\[2\]](#)[\[4\]](#)

General Workflow for Water Analysis using Tergitol-7 Agar

The following diagram illustrates a typical workflow for the enumeration of coliforms in a water sample using the membrane filtration method with Tergitol-7 Agar.

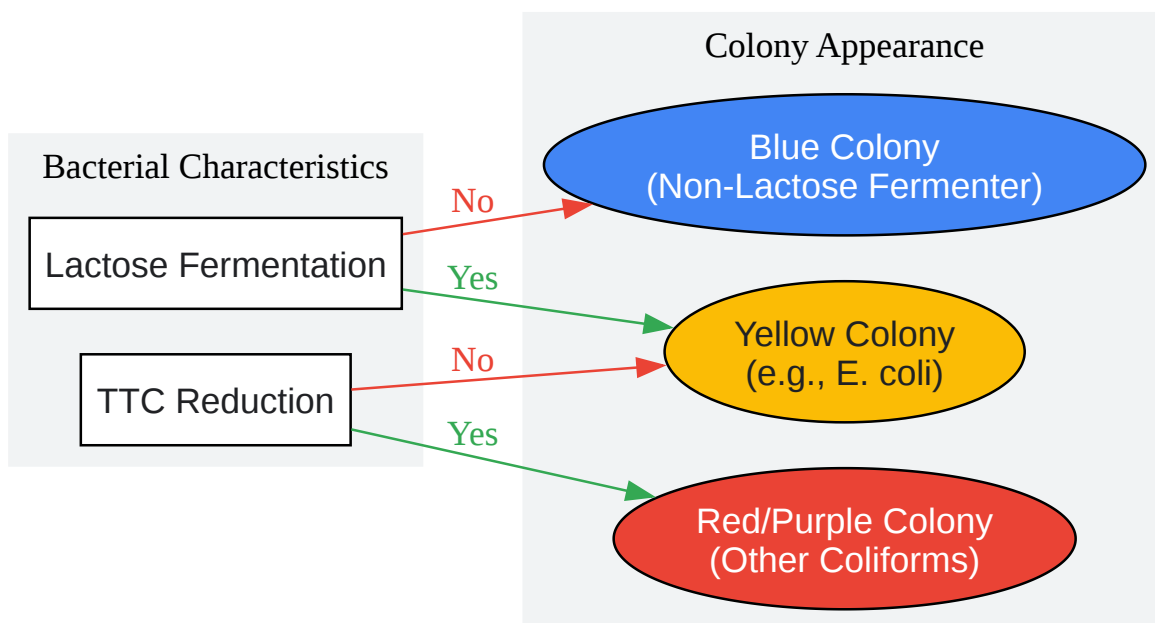


[Click to download full resolution via product page](#)

Workflow for water analysis using Tergitol-7 Agar.

Interpretation of Results

The differentiation of bacterial colonies on Tergitol-7 Agar is based on lactose fermentation and, if added, TTC reduction. The logical relationship for colony interpretation is depicted in the diagram below.



[Click to download full resolution via product page](#)

Colony differentiation on Tergitol-7 Agar with TTC.

Conclusion

Tergitol-7 Agar remains a widely used medium for the selective isolation and differentiation of coliforms. Its strong inhibitory action against non-target organisms is a significant advantage. However, researchers and professionals should be aware of its limitations, including the potential for lower recovery rates compared to some newer, alternative methods. The choice of medium should be based on the specific requirements of the analysis, including the need for rapid results, the expected level of contamination, and the resources available for confirmatory testing. For critical applications, validation of the chosen method against a reference or alternative method is recommended to ensure accurate and reliable results.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. biotrading.com \[biotrading.com\]](#)
- [2. tmmedia.in \[tmmedia.in\]](#)
- [3. cdhfinechemical.com \[cdhfinechemical.com\]](#)
- [4. himedialabs.com \[himedialabs.com\]](#)
- [5. Tergitol 7 Agar | Innovation Diagnostics \[innovationdiagnostics.com\]](#)
- [6. exodocientifica.com.br \[exodocientifica.com.br\]](#)
- [7. himedialabs.com \[himedialabs.com\]](#)
- [8. bio-rad.com \[bio-rad.com\]](#)
- [9. documents.thermofisher.com \[documents.thermofisher.com\]](#)
- [10. Equivalency testing of TTC Tergitol 7 agar \(ISO 9308-1:2000\) with five culture media for the detection of E. coli in water samples in Greece - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. iwaponline.com \[iwaponline.com\]](#)
- [13. iwaponline.com \[iwaponline.com\]](#)
- [14. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Tergitol-7 Agar: A Comparative Guide for Microbial Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1260082/docs#tergitol-7-agar-a-comparative-guide-for-microbial-analysis\]](https://www.benchchem.com/product/b1260082/docs#tergitol-7-agar-a-comparative-guide-for-microbial-analysis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)